Barium-133

Specification

• CAS No.: 13981-41-4

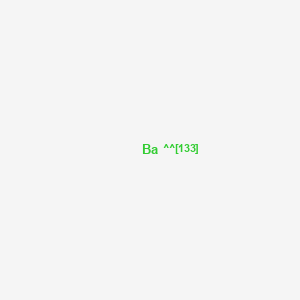

• Molecular Formula: Ba
• Molecular Weight: 132.90601 g/mol
• IUPAC Name: barium-133
• Standard InChI: InChI=1S/Ba/i1-4
• Standard InChI Key: DSAJWYNOEDNPEQ-AHCXROLUSA-N
• Isomeric SMILES: [133Ba]
• SMILES: [Ba]
• Canonical SMILES: [Ba]

Introduction

Radiation Type	Energy (keV)	Intensity (%)
X-ray	3-36	122
Gamma	81	34
Gamma	276	7.2
Gamma	303	18
Gamma	356	62
Gamma	384	8.9
Beta (max energy)	80	86
Beta (max energy)	133	14

These main emission lines at 80, 160, 302, and 356 keV make Ba-133 particularly useful as a calibration source for radiation detection equipment. The gamma exposure constant for Ba-133 is approximately 3.0 R-cm²/mCi-hr, with 0.5 cm of lead being sufficient to reduce the exposure rate by a factor of ten.

Production Methods

Barium-133 is primarily produced in nuclear reactors through neutron capture on enriched barium-132. This production method utilizes the nuclear reaction ¹³²Ba(n,γ)¹³³Ba, where a barium-132 nucleus captures a neutron to form barium-133.

Processing and Purification

After production, Ba-133 undergoes several processing steps:

• Dissolution of the irradiated target material

• Inorganic processing to separate barium from other elements

• Ion exchange chromatography for final purification

The resulting product typically has a radionuclidic purity greater than 99.9% and is available in chemical forms such as barium nitrate in dilute nitric acid. Commercial Ba-133 sources are typically offered with the following specifications:

Specification	Value
Available Specific Activity	>629 GBq/g (>17 Ci/g)
Activity Concentration	>2.22 GBq/mL (>60 mCi/mL)
Radionuclidic Purity	>99.9%

Alternative Production Methods

Researchers have also explored cyclotron-based methods for producing Ba-133. One approach involves proton irradiation of enriched Ba-134 targets via the ¹³⁴Ba(p,2n)¹³³La reaction, producing La-133 which then decays to Ba-133. In experimental settings, targets consisting of 30 mg of [¹³⁴Ba]BaCO₃ have been irradiated for 60 minutes, achieving La-133 activity yields of approximately 130 MBq/μA·h.

Applications in Scientific Research

Quantum Computing Applications

One of the most promising applications of Ba-133 is in the field of quantum computing. Researchers at the University of California, Los Angeles, have identified Ba-133 as what they term the "Goldilocks qubit" due to its unique combination of properties. The barium-133 ion (¹³³Ba⁺) offers several key advantages:

• Its electronic structure provides transitions in the visible part of the electromagnetic spectrum, enabling the use of high-power lasers, low-loss fibers, and high quantum efficiency detectors

• Its nuclear structure with a spin of 1/2 creates robust hyperfine clock states that protect qubit coherence during quantum operations

• The ion is compatible with existing ion trap technologies and offers superior performance for quantum charge-coupled device (QCCD) architectures

Researchers have successfully trapped and laser-cooled this isotope, reporting single-qubit fidelities as high as 0.9997 (as of 2018), which represented the highest fidelity single qubit on any quantum information platform at that time.

Nuclear Physics Research

Barium isotopes, including Ba-133, are used in a variety of nuclear physics experiments. While naturally occurring barium isotopes (Ba-130, Ba-132, Ba-134, Ba-135, Ba-136, Ba-137, and Ba-138) are employed in studies ranging from photon scattering to activation cross-section experiments and stellar processes, the radioisotope Ba-133 offers unique research opportunities due to its decay properties.

The well-characterized gamma emissions from Ba-133 make it valuable for studying radiation interactions and detector responses. Its ionized state (¹³³Ba⁺) has a single outer-shell electron with hydrogen-like states that are particularly convenient for spectroscopic studies.

Calibration and Measurement Applications

Radiation Detection Equipment

One of the most common applications of Ba-133 is as a standard source for calibrating gamma-ray detection equipment, including scintillation counters and gamma spectrometers. Its well-defined gamma emissions with multiple energy peaks allow for energy calibration across a useful range of the electromagnetic spectrum. The long half-life of approximately 10.5 years means that calibration sources need less frequent replacement compared to shorter-lived isotopes.

Medical Imaging Applications

Ba-133 has been investigated as a surrogate for radioactive iodine-131 (I-131) in medical imaging applications. The use of solid Ba-133 sources provides benefits in terms of reduced radiation exposure and elimination of volatility concerns associated with I-131. A comparison study demonstrated that traceable solid Ba-133 sources can be used as surrogates for liquid I-131 imaging, potentially solving radiation protection problems inherent in the preparation of phantoms with I-131 liquid activity solutions.

The National Institute of Standards and Technology (NIST) has developed calibrated Ba-133 standard sources for reference applications. These include epoxy-based Ba-133 standard phantom sources that are used in medical imaging applications. Such sources are manufactured with different activity concentrations, such as "high-level" (approximately 200 kBq·g⁻¹) and "low-level" (approximately 50 kBq·g⁻¹).

Commercial Ba-133 radionuclide spiking standards are available for laboratory quality control purposes in volumes ranging from 2 to 20 mL and activities up to 400 pCi.

Recent Developments and Future Prospects

Recent research has continued to expand the applications of Ba-133. UCLA researchers' work with Ba-133 as a qubit has demonstrated its potential to revolutionize quantum computing applications. The combination of visible-wavelength transitions and favorable nuclear properties makes it a strong candidate for quantum information processing systems.

In the medical field, ongoing research is exploring better calibration methods and standardization procedures for Ba-133 sources used in imaging applications. While limitations exist in its use as a direct calibration surrogate for certain medical radioisotopes, Ba-133 continues to provide value in long-term stability monitoring.
